

Essential Safety and Operational Guide for Handling ACT-335827

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This document provides crucial safety and logistical information for the handling and disposal of **ACT-335827**, a potent and selective orexin OX1 receptor antagonist intended for laboratory research use only.[1] Researchers, scientists, and drug development professionals should strictly adhere to these guidelines to ensure personal safety and maintain a secure laboratory environment. Given that comprehensive toxicological properties may not be fully known, **ACT-335827** should be handled as a potentially hazardous substance.

Compound Identification and Properties

A summary of the key quantitative data for **ACT-335827** is presented below for easy reference.



| Property | Value |
|-------------------|--------------------------------------------------------------------------------------------------------------------------|
| Chemical Name | (aR,1S)-1-[(3,4-Dimethoxyphenyl)methyl]-3,4-dihydro-6,7-dimethoxy-N-(1-methylethyl)-a-phenyl-2(1H)-isoquinolineacetamide |
| CAS Number | 1354039-86-3 |
| Molecular Formula | C31H38N2O5 |
| Molecular Weight | 518.64 g/mol |
| Purity | ≥98% (HPLC) |
| Storage | Store at -20°C |
| Solubility | Soluble to 100 mM in DMSO and ethanol |

Data sourced from Tocris Bioscience and MedChemExpress.[1]

Personal Protective Equipment (PPE)

A thorough risk assessment should be conducted for all procedures involving **ACT-335827**. The following table outlines the minimum required PPE for handling this compound in a laboratory setting.[2]



| Body Part | Required PPE | Specifications and Best Practices |
|-----------|-----------------------|------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|
| Hands | Double Nitrile Gloves | Wear two pairs of disposable nitrile gloves.[2][3] Change gloves immediately if they become contaminated or torn, and always after each use.[3] Wash hands thoroughly after removing gloves. |
| Eyes | Safety Goggles | Chemical splash goggles are required to protect against splashes.[4][5] Safety glasses with side shields may be acceptable for low-risk procedures, but a full assessment is necessary.[2] |
| Face | Face Shield | A face shield should be worn in addition to safety goggles during activities with a high risk of splashing, such as preparing stock solutions or handling larger quantities.[2][4] |
| Body | Laboratory Coat | A fully buttoned lab coat is mandatory to protect skin and clothing from spills.[4] For procedures with a higher splash risk, a chemical-resistant or disposable gown should be worn over the lab coat.[3] |
| Feet | Closed-Toe Shoes | Appropriate closed-toe shoes must be worn to prevent injuries from dropped objects or spills.[4] |



Experimental Protocols: Step-by-Step Guidance Receipt and Inspection of ACT-335827

- Inspect External Packaging: Upon receiving the shipment, carefully examine the external packaging for any signs of damage or leakage.
- Don Initial PPE: Before opening the package, put on a lab coat, safety glasses, and a single pair of nitrile gloves.[3]
- Unpack in a Designated Area: Open the shipping container in a controlled environment, preferably within a chemical fume hood or on a disposable bench liner.[3]
- Verify Compound Identity: Confirm that the compound name and CAS number on the vial match your order details.[3]
- Inspect Primary Container: Check the vial for any damage or compromised seals.

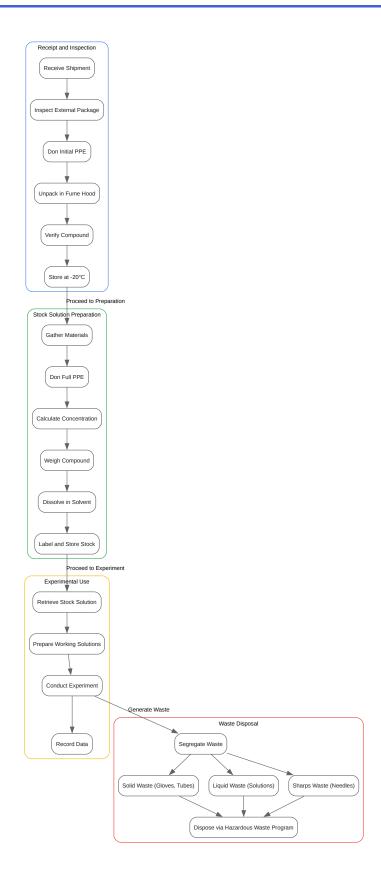
Preparation of Stock Solutions

- Assemble Materials: Gather all necessary equipment, including the vial of ACT-335827, appropriate solvent (e.g., DMSO), pipettes, and sterile tubes.
- Don Full PPE: Wear a lab coat, double nitrile gloves, and chemical splash goggles.[3]
- Perform Calculations: Calculate the required mass of the compound and the volume of solvent needed to achieve the desired stock concentration.
- Weighing the Compound: If working with a solid form, weigh the compound in a chemical fume hood or a ventilated balance enclosure.
- Dissolution: Add the appropriate volume of solvent to the vial or a new sterile tube containing
 the weighed compound. Cap securely and vortex or sonicate as needed to ensure complete
 dissolution.

Experimental Workflow Diagram

The following diagram illustrates the standard workflow for handling **ACT-335827** from receipt to disposal.





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Caption: Standard laboratory workflow for handling ACT-335827.



Disposal Plan

Proper disposal of **ACT-335827** and associated waste is critical to prevent environmental contamination and ensure safety. All waste must be handled as hazardous chemical waste.[6]

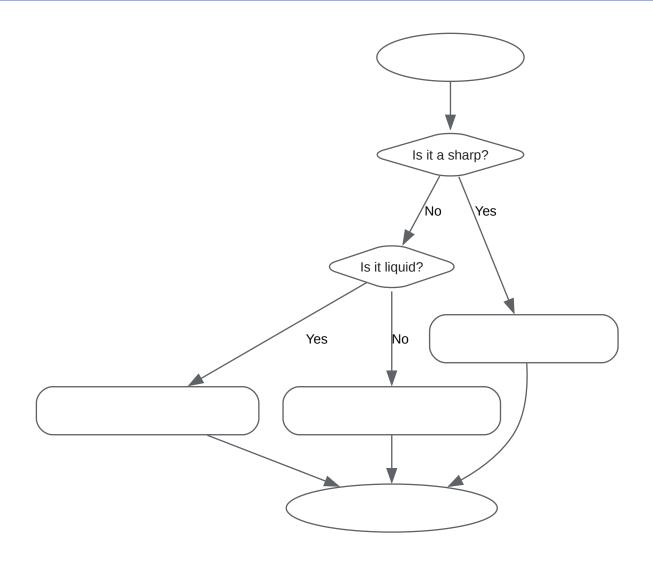
| Waste Type | Disposal Procedure |
|--------------|------------------------------------------------------------------------------------------------------------------------------------------------------------------|
| Solid Waste | Collect all contaminated solid waste, including gloves, pipette tips, tubes, and bench liners, in a designated and clearly labeled hazardous waste container.[3] |
| Liquid Waste | Dispose of unused solutions and contaminated solvents in a designated hazardous liquid waste container. Do not pour down the drain. |
| Sharps Waste | Dispose of any contaminated needles, syringes, or other sharps in a designated, puncture-resistant sharps container for chemically contaminated sharps.[3] |
| Empty Vials | Empty vials that once contained ACT-335827 should be treated as hazardous waste and disposed of in the solid waste container. |

All waste containers must be properly labeled with a hazardous waste tag and disposed of through your institution's Environmental Health and Safety (EHS) department.[6]

Logical Relationship for Disposal Decisions

The following diagram outlines the decision-making process for the proper segregation and disposal of waste generated during the handling of **ACT-335827**.





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Caption: Decision tree for **ACT-335827** waste disposal.

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